

NDSB-256: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: NDSB-256

Cat. No.: B2734000

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An in-depth exploration of the physical and chemical properties of the non-detergent sulfobetaine, **NDSB-256**, and its applications in protein research and drug development.

Introduction

NDSB-256, or 3-(Benzyldimethylammonio)propanesulfonate, is a zwitterionic, non-detergent sulfobetaine widely utilized in the fields of biochemistry and drug development. Its unique properties make it an invaluable tool for maintaining protein solubility, preventing aggregation, and facilitating the refolding of denatured proteins. Unlike traditional detergents that form micelles and can denature proteins, **NDSB-256** offers a milder alternative for protein extraction, solubilization, and crystallization.^{[1][2][3]} This technical guide provides a comprehensive overview of the physical and chemical properties of **NDSB-256**, general experimental protocols for its use, and visual representations of its role in common laboratory workflows.

Core Physical and Chemical Properties

The fundamental characteristics of **NDSB-256** are summarized in the tables below, providing a quick reference for researchers.

General Properties

Property	Value	References
Common Names	NDSB-256, Non-detergent sulfobetaine 256, SB256, Dimethylbenzylammonium-1-propane sulfonate	[1] [4]
CAS Number	81239-45-4	
Molecular Formula	C ₁₂ H ₁₉ NO ₃ S	
Molecular Weight	257.35 g/mol	
Appearance	White solid	
Nature	Synthetic, Zwitterionic	

Solubility and Storage

Property	Value	References
Solubility	Soluble in water (up to 2.0 M), methanol	
Storage Temperature	Room Temperature (15-30°C)	
Stability	Hygroscopic; protect from moisture. Stock solutions are stable for up to 3 months at room temperature.	

Mechanism of Action and Key Applications

NDSB-256 is classified as a non-detergent sulfobetaine because its short hydrophobic group prevents the formation of micelles. This characteristic is crucial as it allows for the solubilization of proteins without the denaturing effects often associated with traditional detergents. The primary mechanism of action involves the interaction of **NDSB-256**'s hydrophobic benzyl group with the exposed hydrophobic regions of proteins, thereby preventing protein-protein aggregation and promoting proper folding.

Its key applications in research and drug development include:

- Preventing Protein Aggregation: **NDSB-256** is highly effective at preventing the non-specific aggregation of proteins during various experimental procedures.
- Enhancing Protein Solubilization: It significantly improves the solubilization of a wide range of proteins, including membrane proteins, without causing denaturation.
- Facilitating Protein Refolding: **NDSB-256** aids in the renaturation of chemically and thermally denatured proteins, helping them regain their native conformation and biological activity.
- Improving Protein Crystallization: By preventing aggregation and promoting a homogenous protein solution, **NDSB-256** can be a valuable additive in protein crystallization experiments, often leading to the formation of higher quality crystals.

Experimental Protocols: General Guidelines

While specific protocols are highly dependent on the protein of interest and the experimental context, the following sections provide general methodologies for the application of **NDSB-256**.

Protein Solubilization and Extraction

NDSB-256 can be incorporated into lysis and extraction buffers to improve the yield of soluble proteins, particularly for challenging targets like membrane proteins.

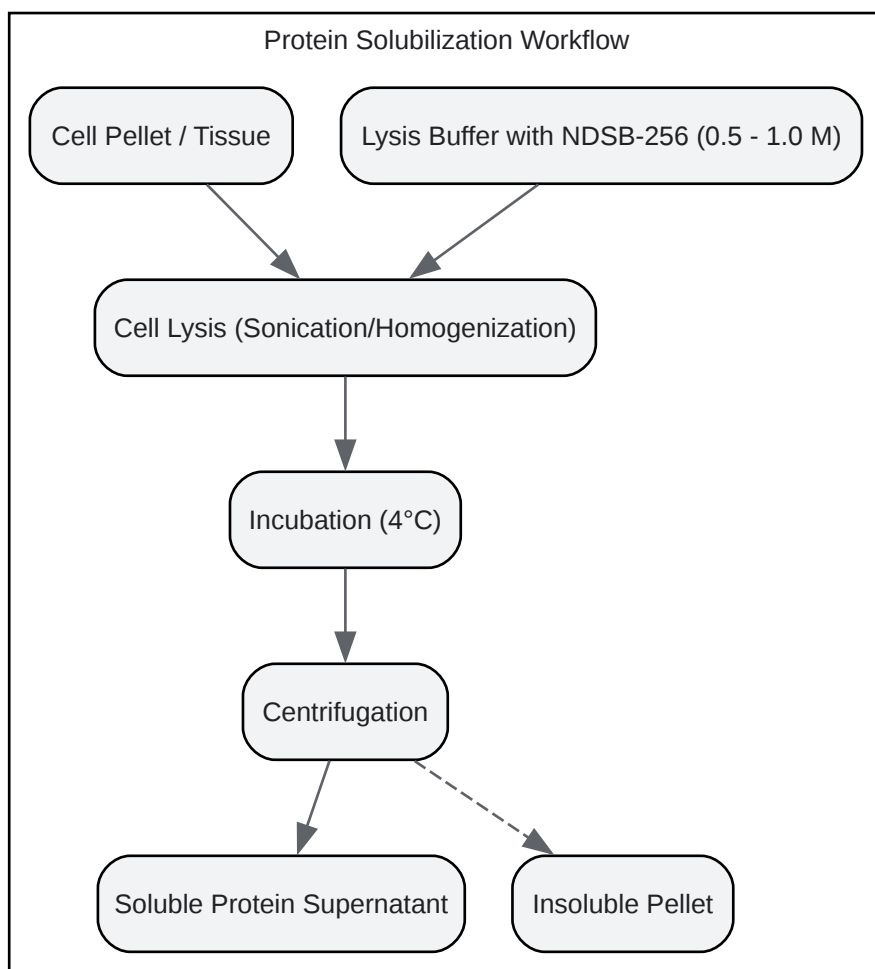
General Buffer Formulation:

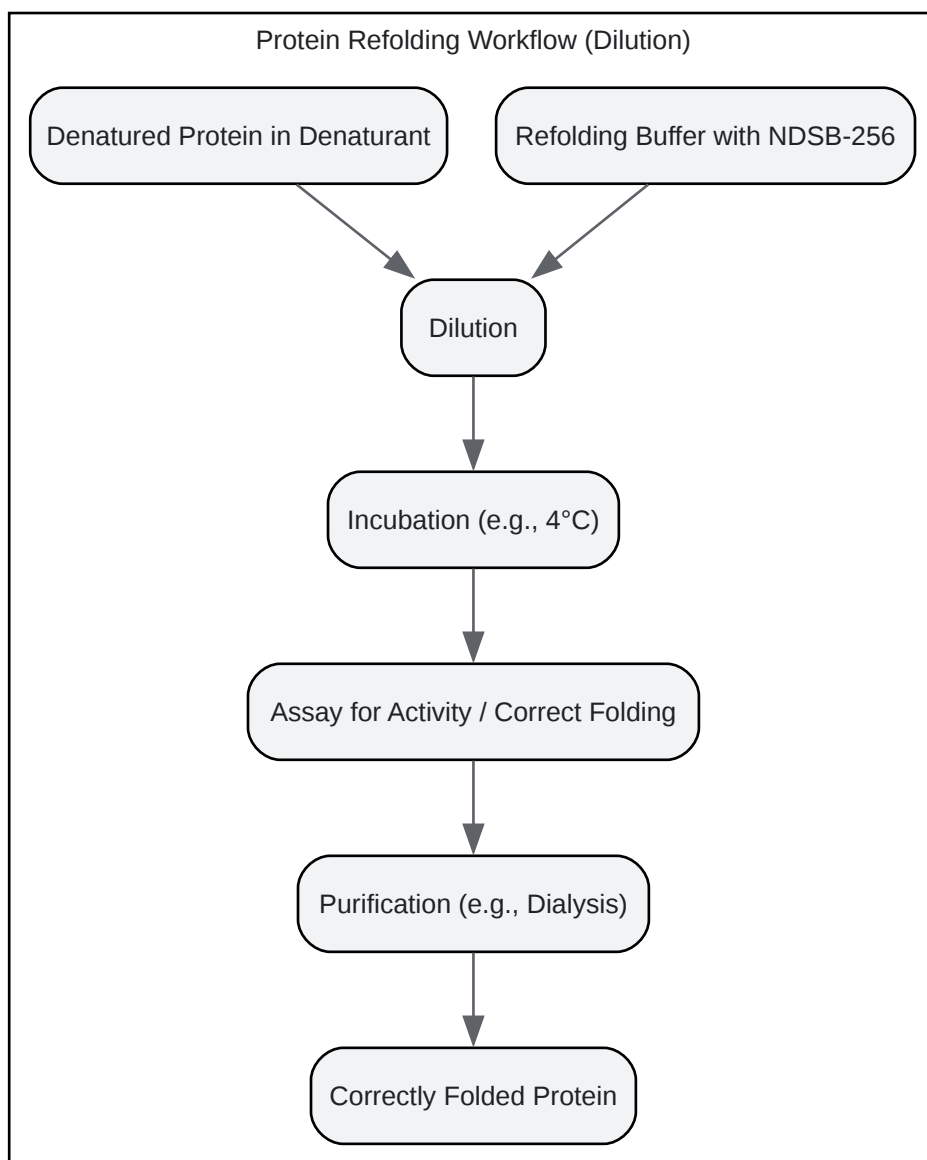
- Buffer: A suitable biological buffer (e.g., Tris-HCl, HEPES) at a pH appropriate for the target protein.
- **NDSB-256** Concentration: Typically between 0.5 M and 1.0 M.
- Other Additives: Salts (e.g., NaCl), reducing agents (e.g., DTT, β -mercaptoethanol), and protease inhibitors are often included as needed.

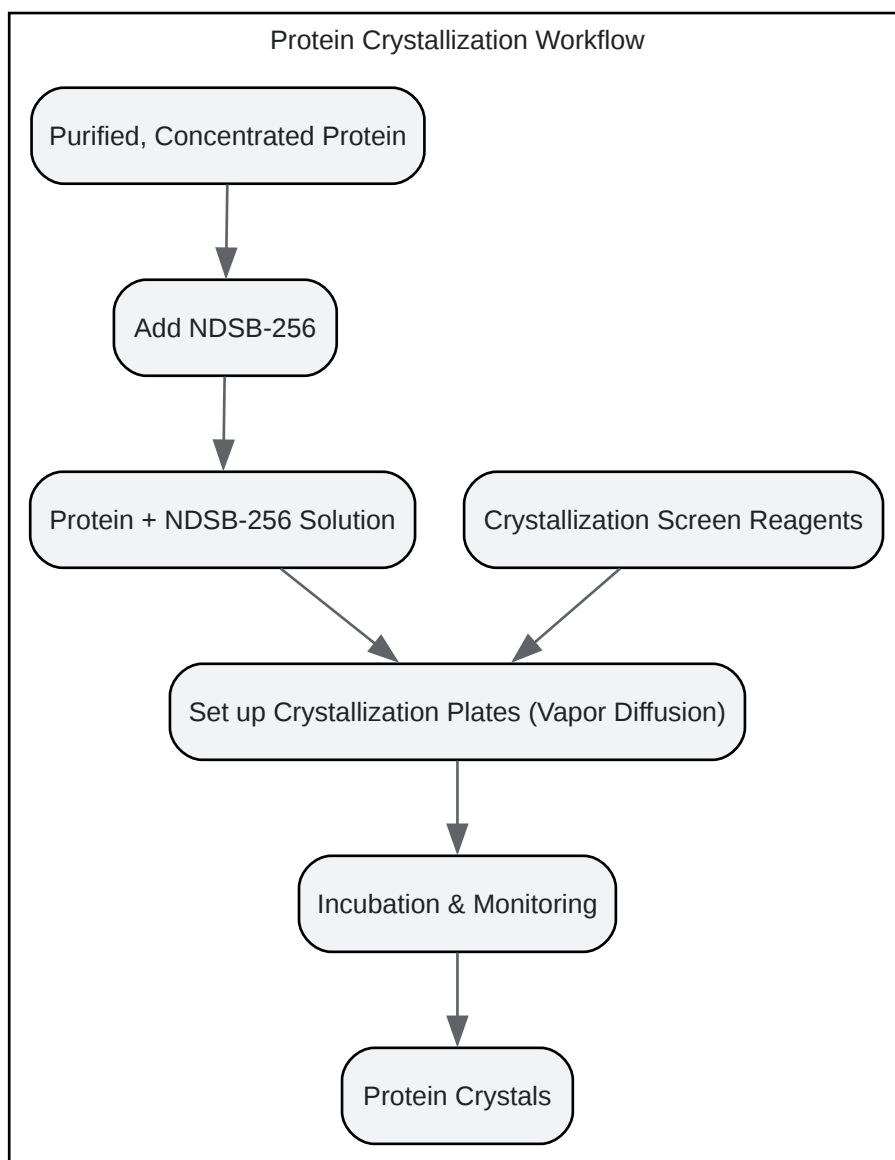
General Procedure:

- Prepare the lysis/extraction buffer containing the desired concentration of **NDSB-256** and other necessary components.

- Resuspend the cell pellet or tissue homogenate in the prepared buffer.
- Perform cell lysis using appropriate methods (e.g., sonication, homogenization).
- Incubate the lysate, typically on ice or at 4°C, to allow for solubilization.
- Clarify the lysate by centrifugation to pellet insoluble debris.
- The supernatant containing the solubilized proteins can then be used for downstream applications.







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References

- 1. NDSB 256, cas no. 81239-45-4, protein renaturation and refolding reagent available from Soltec Bioscience - Soltec Ventures [soltecventures.com]
- 2. hamptonresearch.com [hamptonresearch.com]
- 3. Non-detergent Sulfobetaines (NDSB) Suitable for Protein Handling | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. NDSB-256, Zwitterionic non-detergent sulfobetaine (CAS 81239-45-4) | Abcam [abcam.com]
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